

recrystallization of sulfur from toluene carbon disulfide

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Compound Focus: Octathiocane

CAS No.: 10544-50-0

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Solvent Comparison and Selection

The table below compares key solvents for sulfur recrystallization. Carbon disulfide is noted for reference but is not recommended for general use due to significant hazards [1].

Solvent	Sulfur Solubility (Cold)	Sulfur Solubility (Hot)	Boiling Point	Safety Notes	Advantages & Disadvantages
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| **Xylene** | ~30 g/L (at 30°C) [1] | ~170 g/L (at 87°C) [1] | ~140°C [1] | Flammable, harmful if inhaled or on skin [1] | **Advantages:** High boiling point allows dissolution of more sulfur; cheap and easily available [1]. **Disadvantages:** Requires good ventilation or a fume hood [1]. | | **Toluene** | Information Missing | Similar to xylene at same temperature [1] | ~110°C [1] | Flammable, harmful if inhaled or on skin [1] | **Advantages:** Effective solvent for sulfur [1]. **Disadvantages:** Lower boiling point than xylene, thus less sulfur can be dissolved per volume [1]. | | **Carbon Disulfide** | Very soluble [1] | Very soluble [1] | ~46°C | Highly flammable, highly toxic [1] | **Advantages:** Excellent solvent for sulfur at room temperature [1]. **Disadvantages:** High toxicity and fire risk make it a poor candidate for recrystallization [1]. |

Detailed Experimental Protocol: Sulfur Recrystallization from Xylene

This protocol is adapted from a comprehensive guide and is the recommended method for its safety and efficacy [1].

Supplies

- **Sulfur powder:** 9 g [1]
- **Xylene:** 75 mL [1]
- **Equipment:** 250 mL conical flask, hotplate with magnetic stirrer, thermometer, stir bar, aluminum foil, filter paper, glass funnel [1].

Step-by-Step Procedure

- **Safety Precautions:** Perform all steps in a **well-ventilated area or a fume hood**. Xylene is highly flammable and its vapors are harmful. Do not use open flames. Wear appropriate personal protective equipment (PPE) like gloves and safety glasses [1].
- **Dissolution:** Place a stir bar and 9 g of sulfur powder into the 250 mL conical flask. Add 75 mL of xylene. Cover the flask loosely with aluminum foil to minimize vapor escape while preventing pressure buildup. Place the flask on the hotplate. With stirring, heat to **130-150°C** until the sulfur completely dissolves, forming a bright yellow solution. Do not exceed 130°C as this is close to xylene's boiling point [1].
- **Hot Filtration (Optional):** If using non-lab grade sulfur that leaves insoluble impurities, perform a hot gravity filtration. Warm the funnel and filter paper first to prevent premature crystallization of sulfur, which can clog the filter. Do not use vacuum filtration [1].
- **Crystallization:** Allow the solution to cool slowly to room temperature, undisturbed. Rhombic crystals of α -sulfur will form. For higher yield, you may place the flask in an ice bath after it reaches room temperature. **Do not** use a refrigerator, as it is not designed for solvents [1].
- **Product Isolation:** Once crystallization is complete, carefully decant the leftover xylene. Collect the crystals via vacuum filtration. Rinse the crystals with a small amount of fresh, cold xylene to remove impurities. Allow the crystals to dry on the filter paper by drawing air through them or by evaporating the remaining solvent [1].
- **Yield Calculation:** Weigh the dried, purified sulfur crystals. The expected yield is approximately 80% [1].

Application Note: Toluene-Based Method

The procedure for toluene is similar to that for xylene, with one critical adjustment [1]:

- **Temperature Control:** Since toluene has a lower boiling point (~110°C), the dissolution temperature must be carefully controlled **below this point**. This lower operating temperature means that, for a given volume of solvent, less sulfur can be dissolved compared to xylene [1].

Critical Safety Notes

- **Ventilation is Mandatory:** All procedures must be conducted in a well-ventilated area or fume hood due to solvent vapors [1].
- **Heating Precautions:** Never heat the system in a closed container to avoid explosion risks [1].
- **Carbon Disulfide Warning:** Due to its high toxicity (toxicological properties similar to benzene) and extreme flammability, carbon disulfide is not recommended for routine recrystallization [1].

Research Context: Sulfur Infiltration in Battery Cathodes

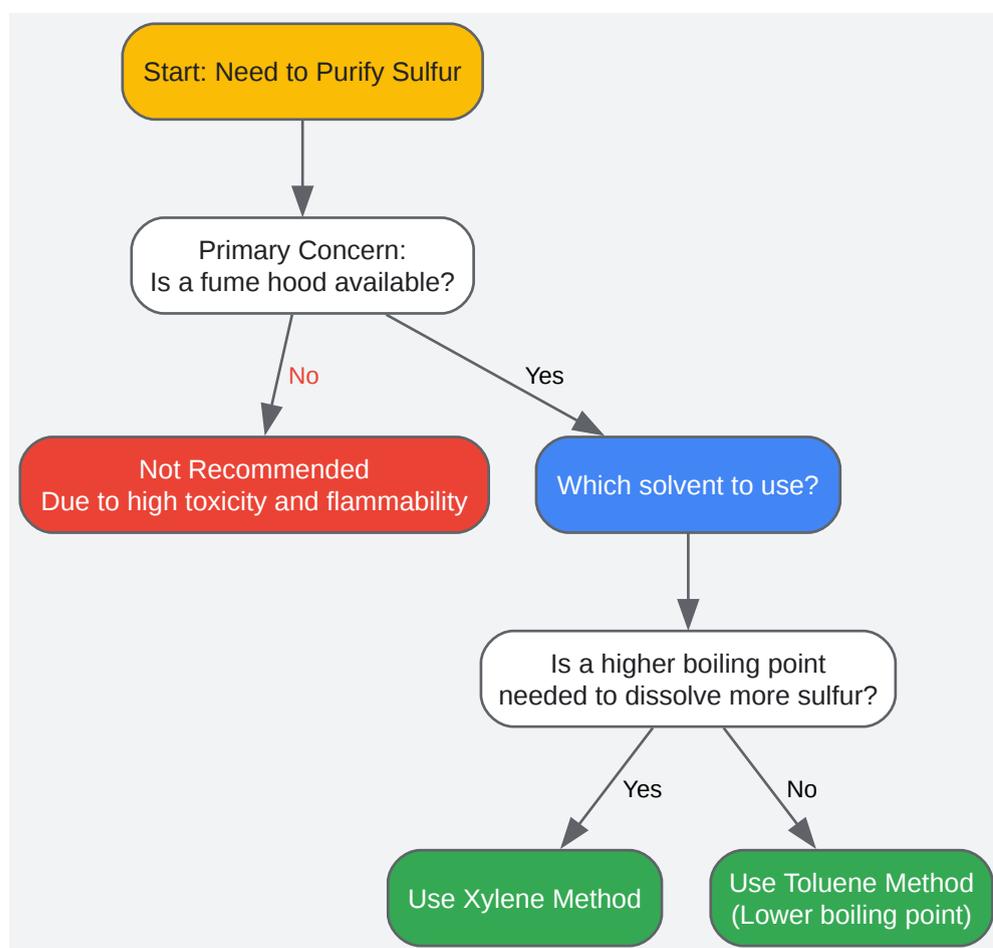
Recent research on lithium-sulfur batteries compares different physical sulfur infiltration methods. While not classical recrystallization, the dissolution-crystallization (DC) method is relevant. The table below summarizes the performance of these methods for context.

Infiltration Method	Key Characteristics	Reported Initial Discharge Capacity	Capacity Retention
Ball Milling (BM)	Dry, physical mixing; most balanced performance [2]	816 mAh g ⁻¹ [2]	68% [2]
Dissolution-Crystallization (DC)	Uses solvent (e.g., CS ₂) to dissolve sulfur for incorporation [2]	Information Missing	~60% [2]
Melt Diffusion (MD)	Heats sulfur above its melting point for infusion [2]	Information Missing	~60% [2]

Infiltration Method	Key Characteristics	Reported Initial Discharge Capacity	Capacity Retention
Chemical Precipitation (ChP)	Involves a chemical reaction to precipitate sulfur [2]	Information Missing	55% [2]

Workflow Visualization

The following diagram illustrates the decision-making workflow for selecting a recrystallization method, based on the information presented above.



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Protocol Notes

- **Solvent Recovery:** The xylene decanted after crystallization can be saved and reused for future recrystallization, reducing waste and cost [1].
- **Crystal Form Control:** The crystalline form (allotrope) of sulfur can be controlled by temperature. Heating sulfur above 95.3°C during dissolution favors the formation of β -sulfur (needle-like crystals) upon rapid cooling. Keeping the dissolution temperature below 95.3°C and cooling slowly favors the formation of α -sulfur (rhombic crystals) [1].
- **Purity vs. Yield:** Using an ice bath increases yield but may decrease purity, as it can trap more impurities within the rapidly forming crystals. Slow cooling generally produces purer, larger crystals [1].

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References

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